

# Essential Safety and Logistical Information for Handling 2-(Vinyloxy)ethanol

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This document provides immediate, essential safety protocols, operational guidance, and disposal plans for the handling of **2-(Vinyloxy)ethanol** (CAS No. 764-48-7) in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

## Hazard Identification and Classification

**2-(Vinyloxy)ethanol** is classified as a flammable liquid. It is a colorless to pale yellow liquid with a mild, ether-like odor.<sup>[1]</sup> While studies on its toxicity are limited, it is considered to have low to moderate acute toxicity.<sup>[1]</sup> Inhalation or prolonged skin contact may cause irritation to the respiratory tract or dermatitis.<sup>[1][2]</sup>

GHS Hazard Statements:

- H226: Flammable liquid and vapor.<sup>[1][3]</sup>

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-(Vinyloxy)ethanol**. All PPE should be inspected prior to use.

PPE Category	Specification
Eye and Face Protection	Chemical splash goggles are required.[4] A face shield must be worn in conjunction with goggles when there is a potential for splashing.[4]
Hand Protection	Chemical-resistant gloves are required. While specific breakthrough time data for 2-(Vinyloxy)ethanol is not readily available, nitrile or butyl rubber gloves are generally recommended for flammable liquids.[4][5] It is crucial to consult the glove manufacturer's compatibility data for the specific chemical being used.
Body Protection	A flame-resistant lab coat is required.[6] When handling larger volumes, a 100% cotton lab coat is a suitable alternative.[4][7] Long pants and closed-toe shoes must be worn at all times in the laboratory.[4][7]
Respiratory Protection	Work should be conducted in a certified chemical fume hood to minimize inhalation exposure.[5][6][8] If work outside a fume hood is unavoidable and air concentrations may exceed exposure limits, respiratory protection is required. Contact your institution's Environmental Health and Safety (EHS) department for a respiratory protection analysis. [5]

## Quantitative Safety Data

Property	Value
Boiling Point	143 °C (lit.)
Density	0.982 g/mL at 25 °C (lit.)
Vapor Pressure	3.6 mmHg at 25 °C
Oral LD50 (Rat)	3910 mg/kg

Sources:[2][3][9]

## Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **2-(Vinyloxy)ethanol** for a standard laboratory procedure.

### 4.1. Preparation

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **2-(Vinyloxy)ethanol**.
- Designate Work Area: All handling of **2-(Vinyloxy)ethanol** must occur within a certified chemical fume hood.[5][6][8]
- Assemble Materials: Gather all necessary equipment, including glassware, reagents, and waste containers, and place them inside the fume hood.
- Don PPE: Put on all required personal protective equipment as specified in Section 2.

### 4.2. Handling and Use

- Grounding: When transferring from a metal container, ensure the container is properly grounded to prevent static discharge.[8]
- Dispensing: Use non-sparking tools for all transfers.[3] Dispense the smallest quantity of **2-(Vinyloxy)ethanol** necessary for the experiment.

- Heating: Never heat **2-(Vinyloxy)ethanol** with an open flame.[7][8] Use a controlled heating source such as a heating mantle with a stirrer, an oil bath, or a steam bath.
- Maintain Containment: Keep containers of **2-(Vinyloxy)ethanol** tightly closed when not in use.[5][6]

#### 4.3. Post-Procedure

- Decontamination: Decontaminate all surfaces and equipment that came into contact with **2-(Vinyloxy)ethanol** using a suitable solvent, followed by soap and water.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, according to the disposal plan in Section 5.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water.

## Disposal Plan

All **2-(Vinyloxy)ethanol** waste is considered hazardous waste and must be disposed of accordingly.

- Liquid Waste: Collect all liquid waste containing **2-(Vinyloxy)ethanol** in a clearly labeled, compatible, and sealed waste container.
- Solid Waste: Any materials contaminated with **2-(Vinyloxy)ethanol**, such as pipette tips, gloves, and paper towels, must be collected in a separate, labeled hazardous waste container.
- Container Disposal: Empty containers that held **2-(Vinyloxy)ethanol** must be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.
- Regulatory Compliance: All waste disposal must be conducted in accordance with local, state, and federal environmental regulations. Consult your institution's EHS department for specific disposal procedures.[1]

## Emergency Procedures

### 6.1. Spills

- Minor Spill (less than 1 liter, contained in fume hood):
  - Alert personnel in the immediate area.
  - Use a spill kit with an absorbent material compatible with flammable liquids to contain and absorb the spill.
  - Collect the absorbed material using non-sparking tools and place it in a sealed, labeled hazardous waste container.
  - Decontaminate the area with a suitable solvent and then soap and water.
- Major Spill (greater than 1 liter, outside of a fume hood, or any spill you are not comfortable cleaning):
  - Evacuate the immediate area and alert others to evacuate.[\[10\]](#)[\[11\]](#)
  - If safe to do so, eliminate all ignition sources.
  - Close the laboratory doors.
  - Contact your institution's emergency response team or EHS department immediately.[\[11\]](#)[\[12\]](#)

### 6.2. First Aid

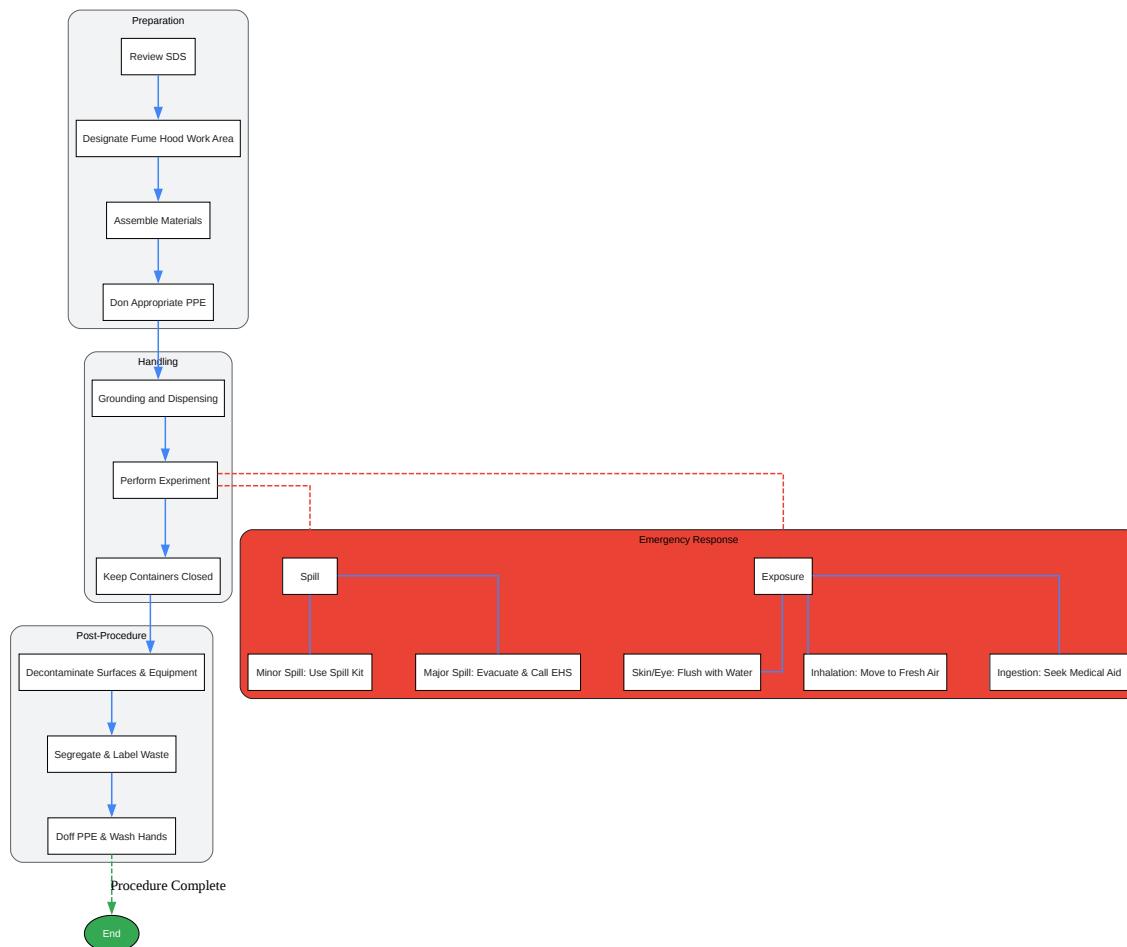
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Storage

- Store **2-(Vinyloxy)ethanol** in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials such as oxidizing agents.[5]
- Containers should be tightly closed and clearly labeled.[5]
- Store in a designated flammable liquid storage cabinet.[6][8]

## Workflow Diagram



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Caption: Workflow for the safe handling of **2-(Vinyloxy)ethanol**.

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